

Application Notes and Protocols for the Chronic Liver Disease Questionnaire (CLDQ)

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Compound of Interest

Compound Name: CLDQ

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes provide a detailed guide for the administration, scoring, and interpretation of the Chronic Liver Disease Questionnaire (**CLDQ**). The protocols are designed to ensure consistency and accuracy in data collection for clinical research and drug development in the context of chronic liver disease.

Application Notes Introduction to the CLDQ

The Chronic Liver Disease Questionnaire (**CLDQ**) is a patient-reported outcome (PRO) instrument specifically designed to measure the health-related quality of life (HRQOL) in individuals with chronic liver disease.[1][2][3] Developed by Younossi et al. in 1999, the standard **CLDQ** consists of 29 questions that assess symptoms and their impact on the patient's life over the preceding two weeks.[1][2] The questionnaire is self-administered and typically takes about 10 minutes to complete.[2]

The **CLDQ** is a valuable tool in clinical trials and research for several reasons:

- Disease-Specific: It captures the nuances of how chronic liver disease affects a patient's life, which may be missed by generic health questionnaires.
- Comprehensive: It evaluates multiple domains of a patient's experience, including physical symptoms, emotional well-being, and activity levels.

- Validated: The **CLDQ** has been extensively validated across various etiologies of chronic liver disease and has been translated into numerous languages.

Several versions of the **CLDQ** have been developed for specific liver conditions, including:

- **CLDQ-HCV** (Hepatitis C Virus)
- **CLDQ-NASH** (Nonalcoholic Steatohepatitis)
- **CLDQ-PSC** (Primary Sclerosing Cholangitis)

Domains of the CLDQ

The 29 items of the **CLDQ** are categorized into six distinct domains:[1][2][3]

- Abdominal Symptoms: Addresses issues like abdominal pain and discomfort.
- Fatigue: Focuses on feelings of tiredness and low energy levels.
- Systemic Symptoms: Includes symptoms such as itching, muscle cramps, and dizziness.
- Activity: Assesses the impact of the disease on daily activities and physical function.
- Emotional Function: Explores feelings of depression, anxiety, and irritability.
- Worry: Gauges the patient's concerns about their health and the future.

Experimental Protocols

Patient Instructions for Completing the CLDQ

It is crucial that patients receive clear and consistent instructions to ensure the quality of the data collected. The following is a step-by-step guide for patients:

Introduction for the Patient: "This questionnaire is designed to help us understand how you have been feeling over the past two weeks. Your honest answers will provide valuable information about the impact of your liver condition on your daily life. Please read each question carefully and select the answer that best describes your experience."

Step-by-Step Instructions:

- Read Each Question Carefully: Take your time to understand what each question is asking.
- Consider the Timeframe: The questions refer to your experiences in the last two weeks.
- Choose One Answer per Question: For each question, select only one response.
- Use the 7-Point Scale: The questions are answered using a scale from 1 to 7. The meaning of the numbers on the scale will be provided with each question (e.g., from "All of the time" to "None of the time").
- Answer as Honestly as Possible: There are no right or wrong answers. Your personal experience is what is important.
- Complete the Entire Questionnaire: Please try to answer every question. If you are unsure about a question, please do your best to answer it.
- Do Not Seek Help to Interpret Questions: It is important that you answer based on your own understanding. The clinical coordinator should not interpret, elaborate upon, or rephrase questions.^[4]
- Assistance for Completion: If you have difficulty reading or writing, a family member or caregiver may read the questions to you and record your answers. Please inform the study staff if you received assistance.^[4]
- Review Your Answers: Once you have finished, take a moment to look over the questionnaire to make sure you have answered all the questions.
- Return the Questionnaire: Please return the completed questionnaire to the study staff.

Administration Protocol for Researchers

2.2.1 Materials:

- A quiet and private space for the patient to complete the questionnaire.
- The 29-item Chronic Liver Disease Questionnaire (**CLDQ**).

- A pen or pencil.

2.2.2 Procedure:

- Informed Consent: Ensure the patient has provided informed consent for the study.
- Provide Instructions: Give the patient the standardized instructions for completing the questionnaire as outlined in section 2.1.
- Ensure Privacy: Allow the patient to complete the questionnaire in a private setting to encourage honest responses.
- Minimize Interference: The administrator should not interpret or rephrase questions for the patient. If the patient asks for clarification, they should be encouraged to answer based on their own understanding.[\[4\]](#)
- Check for Completeness: Upon return of the questionnaire, the administrator should check for any unanswered questions. If any are found, the patient should be politely asked to complete them.
- Document Assistance: If the patient received help in completing the form, this should be documented.

Scoring Protocol

The **CLDQ** is scored on a 7-point Likert scale, with higher scores indicating a better health-related quality of life.

2.3.1 Item Scoring:

- Each of the 29 items is scored from 1 to 7.

2.3.2 Domain Score Calculation:

- The score for each of the six domains is calculated by summing the scores of the items within that domain and dividing by the number of items in that domain.

Domain Item Allocation:[\[1\]](#)

- Abdominal Symptoms: Items 1, 5, 17
- Fatigue: Items 2, 4, 8, 11, 13
- Systemic Symptoms: Items 3, 6, 21, 23, 27
- Activity: Items 7, 9, 14
- Emotional Function: Items 10, 12, 15, 16, 19, 20, 24, 26
- Worry: Items 18, 22, 25, 28, 29

2.3.3 Total **CLDQ** Score Calculation:

- The total **CLDQ** score is the average of all 29 item scores.

2.3.4 Handling Missing Data:

- If a patient has missing data for a particular domain, the domain score can be calculated if more than 50% of the items in that domain have been answered. The score is calculated based on the average of the completed items in that domain. If 50% or more of the items in a domain are missing, the domain score should be considered missing.

Data Presentation

Quantitative data from the **CLDQ** can be summarized in tables to facilitate comparison between different patient groups or over time.

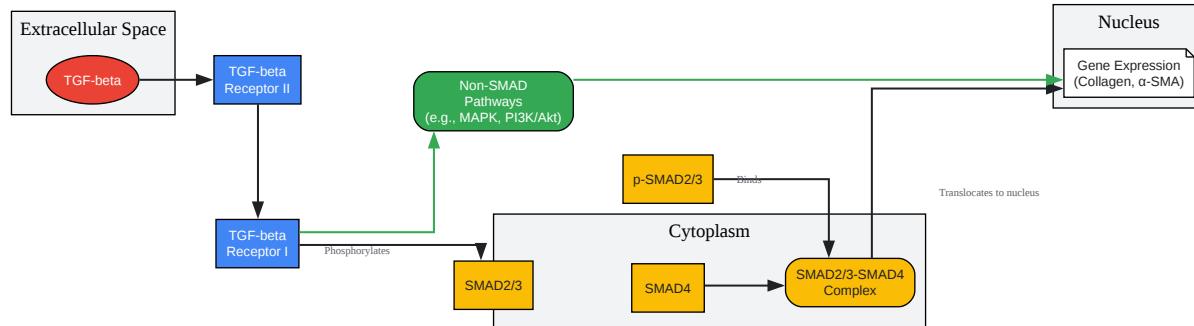
Table 1: Example **CLDQ** Domain and Total Scores in a Cirrhosis Cohort vs. Normative Data

CLDQ Domain	Cirrhosis Cohort (Mean ± SD)	Questionnaire-Specific Norms (Mean ± SD)
Total Score	4.6 ± 1.4	6.0 ± 1.0
Abdominal Symptoms	4.9 ± 1.8	5.0 ± 1.0
Activity	4.6 ± 1.7	6.0 ± 1.0
Emotional Function	4.8 ± 1.5	7.0 ± 1.0
Fatigue	3.9 ± 1.6	6.0 ± 1.0
Systemic Symptoms	4.6 ± 1.4	6.0 ± 1.0
Worry	4.5 ± 1.8	6.0 ± 1.0

Data adapted from a study on patients with cirrhosis.

Visualization of a Key Signaling Pathway in Chronic Liver Disease

A central process in the progression of chronic liver disease is the activation of hepatic stellate cells (HSCs), which leads to liver fibrosis. The Transforming Growth Factor-beta (TGF- β) signaling pathway is a major driver of this process.

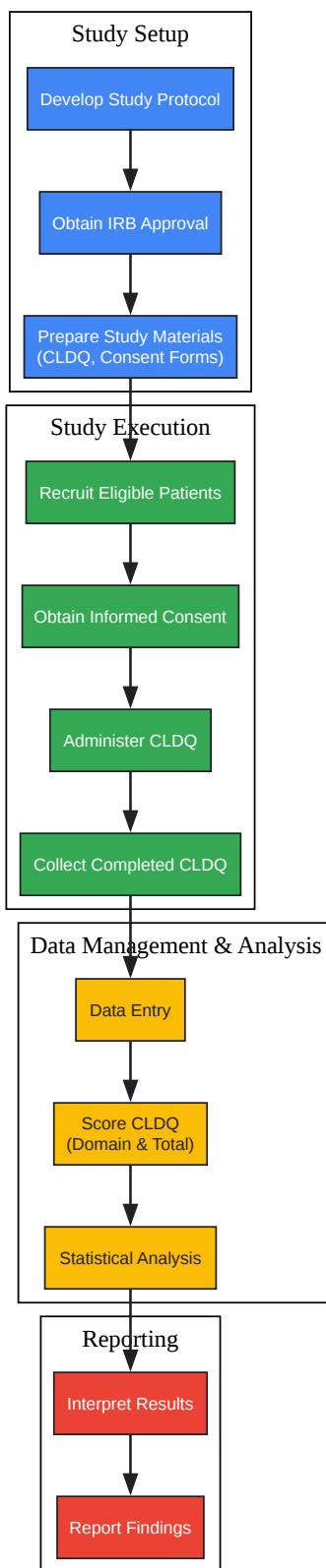


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Caption: TGF- β signaling pathway in hepatic stellate cell activation.

Experimental Workflow

The following diagram illustrates the workflow for utilizing the **CLDQ** in a clinical research setting, from patient recruitment to data analysis.



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Caption: Clinical research workflow for the Chronic Liver Disease Questionnaire.

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